

best practices for storing NDI-091143 stock solutions

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Compound of Interest

Compound Name: NDI-091143

Cat. No.: B8088061

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Technical Support Center: NDI-091143

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the best practices for storing and handling **NDI-091143** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing **NDI-091143**?

For long-term storage, **NDI-091143** should be stored as a solid powder at -20°C, where it can remain stable for up to three years. Once reconstituted into a stock solution, it is best to aliquot and store it at -80°C.

Q2: What is the shelf-life of **NDI-091143** stock solutions?

When prepared in DMSO, **NDI-091143** stock solutions are stable for up to one year when stored at -80°C. To ensure the integrity of the compound, it is recommended to prepare fresh solutions for your experiments whenever possible.

Q3: In which solvents is **NDI-091143** soluble?

NDI-091143 has good solubility in dimethyl sulfoxide (DMSO) at concentrations of 45 mg/mL or higher. It is also soluble in ethanol at concentrations of at least 1.8 mg/mL.

Q4: How does **NDI-091143** exert its biological effects?

NDI-091143 is a potent and selective inhibitor of N-myristoyltransferases 1 and 2 (NMT1 and NMT2). These enzymes are crucial for the survival of cancer cells, and their inhibition by **NDI-091143** represents a promising therapeutic strategy.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation of stock solution upon thawing	The solution may be supersaturated, or the compound may be less soluble at lower temperatures.	Gently warm the solution to 37°C and vortex to redissolve the compound completely before use. If precipitation persists, consider preparing a fresh, less concentrated stock solution.
Inconsistent experimental results	This could be due to multiple freeze-thaw cycles degrading the compound or inaccuracies in pipetting small volumes of the concentrated stock.	Aliquot the stock solution into single-use volumes to avoid repeated freezing and thawing. When preparing working solutions, perform serial dilutions to ensure greater accuracy.
Compound precipitates in cell culture media	The solvent concentration (e.g., DMSO) may be too high in the final working solution, or the compound may have limited solubility in aqueous environments.	Ensure the final concentration of DMSO in your cell culture media is low (typically less than 0.5%) to maintain cell health and compound solubility. If solubility issues persist, consider using a formulation aid, such as a surfactant, though this should be validated for its effect on your specific assay.
Loss of compound activity over time	The compound may be degrading due to improper storage or handling.	Always store the stock solution at the recommended -80°C and protect it from light. Prepare fresh working solutions for each experiment from a frozen aliquot.

Quantitative Data Summary

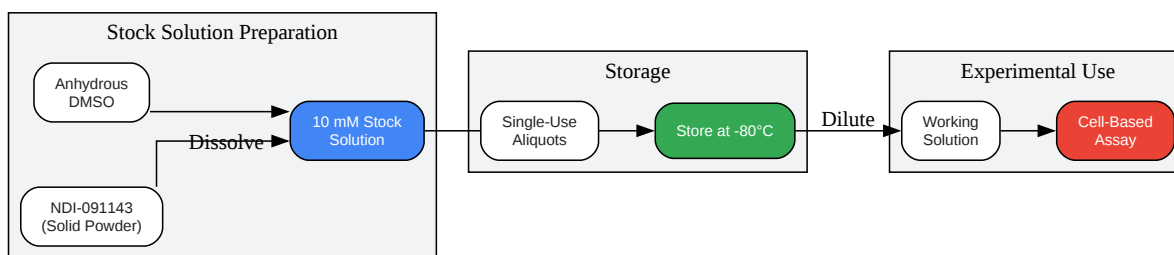
Parameter	Value
Storage (Solid)	-20°C for up to 3 years
Storage (DMSO Stock Solution)	-80°C for up to 1 year
Solubility in DMSO	≥ 45 mg/mL
Solubility in Ethanol	≥ 1.8 mg/mL

Experimental Protocols

Protocol for Preparation of **NDI-091143** Stock Solution (10 mM in DMSO)

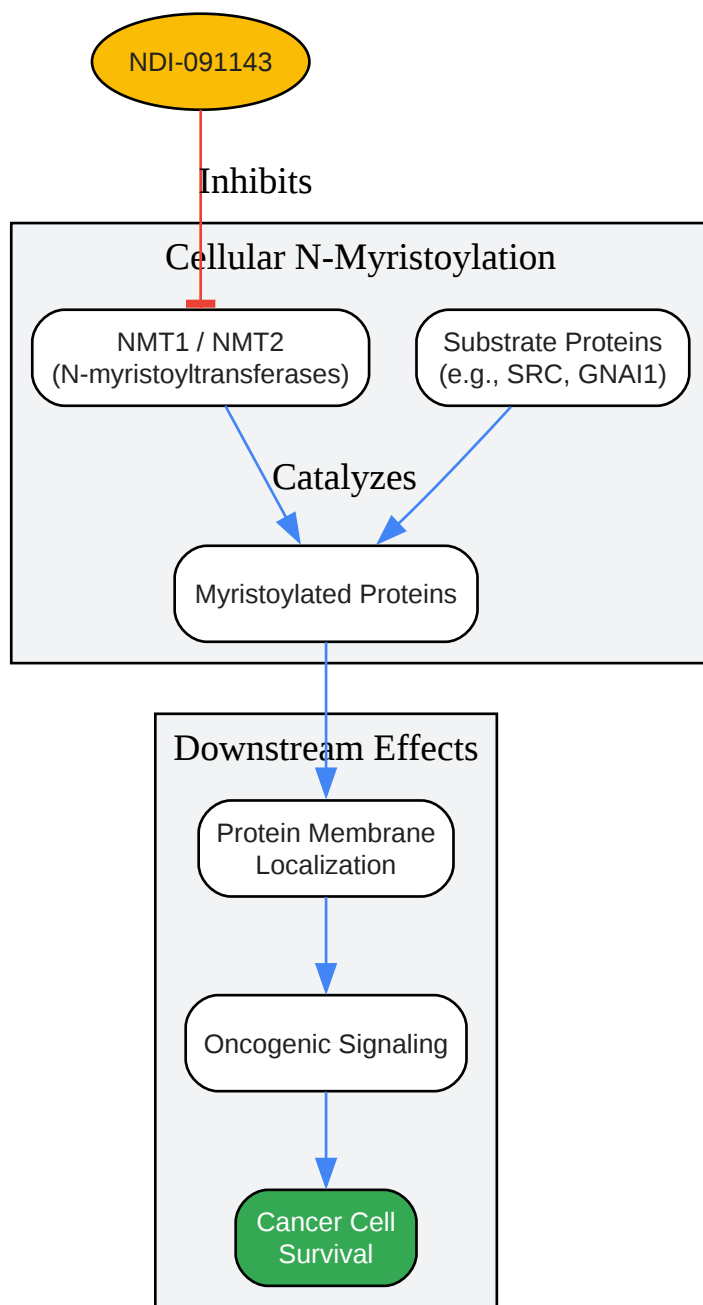
- **Acclimatization:** Allow the vial of solid **NDI-091143** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **NDI-091143** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO to achieve a final concentration of 10 mM.
- **Dissolution:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming to 37°C can aid in dissolution if necessary.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, light-protected tubes.
- **Storage:** Store the aliquots at -80°C until needed.

Visualizations



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Caption: Workflow for the preparation and storage of **NDI-091143** stock solutions.



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